6-Hydroxytryptamine Hydrochloride: Physicochemical Profiling, Synthesis, and Biosynthetic Applications

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Compound of Interest

Compound Name:	*6-Hydroxytryptamine Hydrochloride*
CAS No.:	*37102-46-8*
Cat. No.:	*B6604562*

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Executive Summary

6-Hydroxytryptamine (6-HT) hydrochloride is a critical positional isomer of the endogenous neurotransmitter serotonin (5-hydroxytryptamine). While 5-HT dominates mammalian neurophysiology, 6-HT serves as an indispensable tool compound in advanced pharmacological research, receptor promiscuity mapping, and the chemoenzymatic synthesis of novel alkaloids. By acting as an unnatural substrate in enzymatic pathways, 6-HT allows researchers to probe the steric and electronic boundaries of biosynthetic enzymes. This technical guide provides a comprehensive analysis of 6-HT hydrochloride, detailing its molecular characteristics, synthetic pathways, and analytical workflows for drug development professionals.

Molecular Identity and Physicochemical Profiling

The structural distinction between 6-HT and 5-HT lies solely in the regiochemistry of the hydroxyl group on the indole ring. This subtle shift significantly alters the molecule's receptor

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binding affinity and oxidation potential. The hydrochloride salt form is universally preferred in analytical and biological applications due to the extreme susceptibility of the free base to auto-oxidation. Protonation of the primary amine stabilizes the electron-rich indole core and drastically enhances aqueous solubility.

Table 1: Physicochemical Properties of **6-Hydroxytryptamine Hydrochloride**

Parameter	Specification
Analyte Name	6-Hydroxytryptamine Hydrochloride[1]
CAS Number	37102-46-8 (Free base: 443-31-2)[1][2]
Molecular Formula	$C_{10}H_{12}N_2O \cdot HCl$[1][2]
Molecular Weight	212.68 g/mol [1][2]
Accurate Mass	212.07 Da[1]
SMILES String	NCCC1=CNC2=C1C=CC(O)=C2.Cl[1]
IUPAC Name	3-(2-aminoethyl)-1H-indol-6-ol hydrochloride[1]

Chemical Synthesis and Stabilization Strategies

The de novo synthesis of 6-HT relies on the regioselective construction of the indole core while preserving the delicate 6-hydroxyl moiety. The most robust method utilizes a modified Fischer indole synthesis[3].

Protocol 1: Synthesis of **6-Hydroxytryptamine Hydrochloride** via Fischer Indole Protocol

- Step 1: Hydrazone Formation. React 6-hydroxyindole with glyoxylic acid in an aqueous buffer (pH 4.5) at 25°C for 2 hours to form the corresponding hydrazone intermediate.
    - Causality: Maintaining mildly acidic conditions prevents premature oxidation of the 6-hydroxyl group while facilitating the necessary condensation reaction[3].
- Step 2: Acidic Cyclization. Transfer the intermediate to a solution of anhydrous ethanol containing 1.5 M HCl. Reflux at 80°C for 4 hours.

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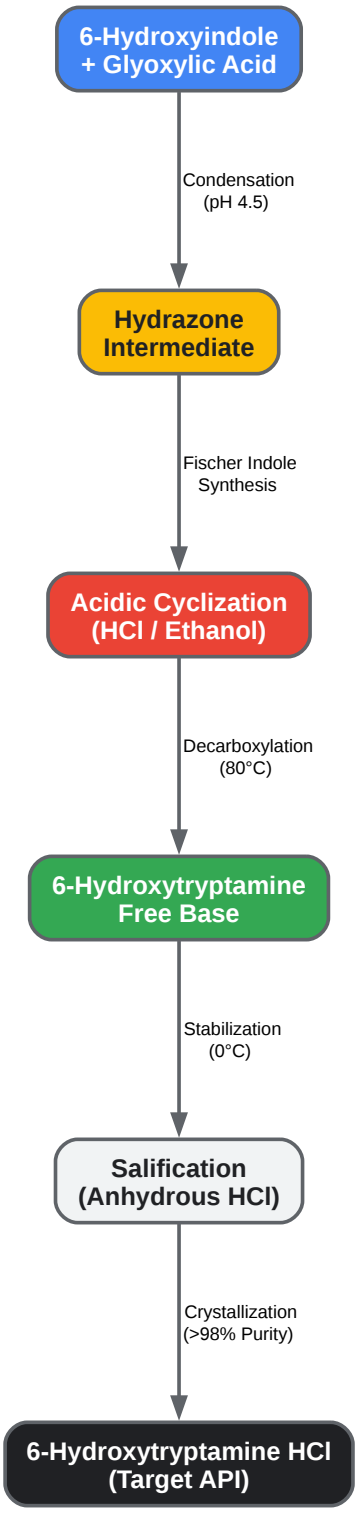
  - Causality: The highly acidic, anhydrous environment catalyzes the Fischer indole cyclization and drives simultaneous decarboxylation to yield the tryptamine backbone[3].

- Step 3: Salification. Cool the reaction mixture to 0°C and purge with anhydrous HCl gas until saturation.

  - Causality: Direct formation of the hydrochloride salt forces the product to precipitate, protecting the primary amine from oxidative degradation and driving the reaction equilibrium forward.

- Step 4: Purification. Recover the crude precipitate via vacuum filtration. Recrystallize from a hot ethanol/diethyl ether mixture (1:3 v/v) to achieve >98% purity. Validate the final API via HPLC-UV at 280 nm.

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Workflow for the chemical synthesis and stabilization of **6-hydroxytryptamine hydrochloride**.

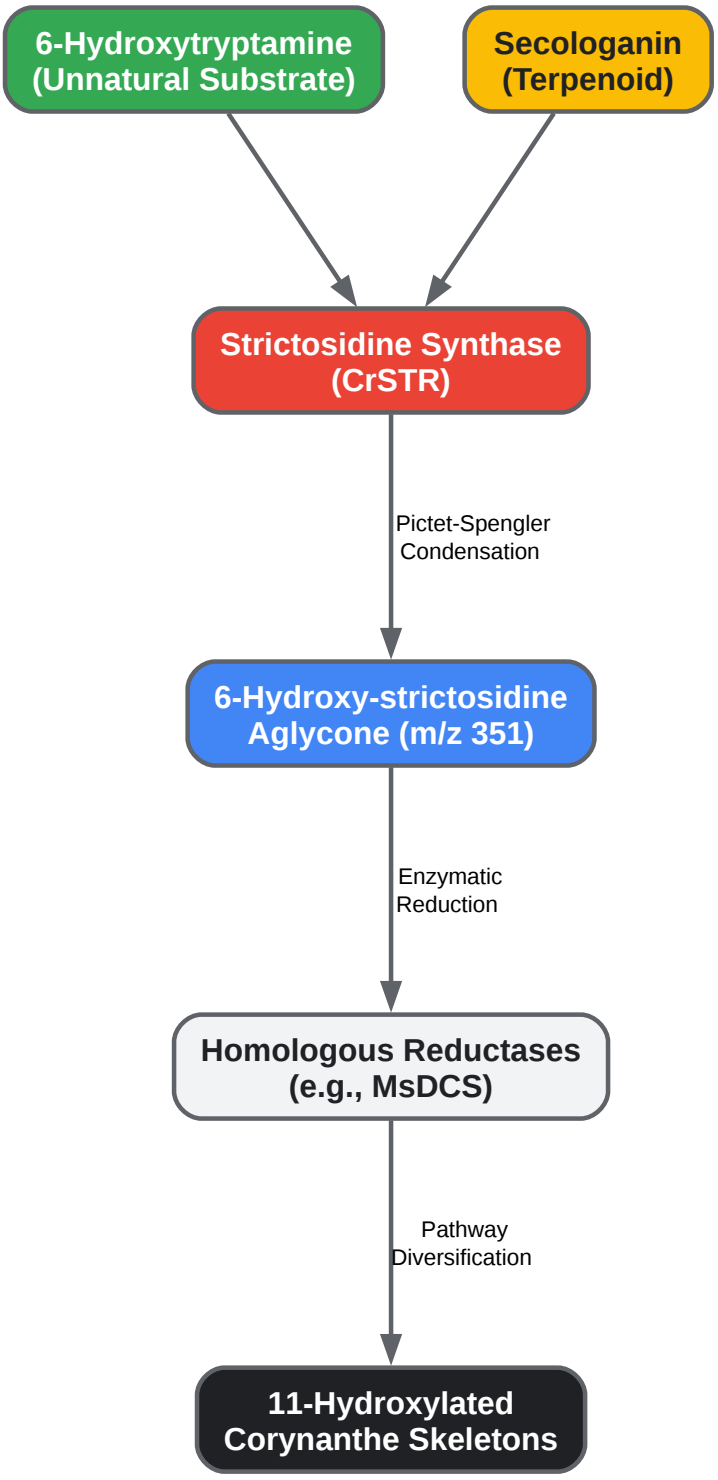
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Biosynthetic Applications: Probing Enzyme Promiscuity

Beyond its role as an analytical standard, 6-HT is heavily utilized as an unnatural substrate to map the metabolic flux of monooxygenases[4] and to engineer novel alkaloid therapeutics. A prime example is its application in the biosynthesis of kratom opioids.

Researchers have demonstrated that strictosidine synthase (CrSTR), a key enzyme in monoterpene indole alkaloid (MIA) biosynthesis, exhibits remarkable substrate promiscuity. By feeding 6-HT (instead of the natural substrate tryptamine) alongside secologanin, CrSTR catalyzes a Pictet-Spengler condensation to form 6-hydroxy-strictosidine aglycones[5]. Subsequent processing by homologous reductases (e.g., MsDCS) yields 11-hydroxylated corynanthe skeletons[5]. This chemoenzymatic approach allows for the rapid generation of unnatural opioid analogs that may possess potent analgesic properties with reduced β-arrestin-2 recruitment (which is typically associated with opioid side effects).

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Biosynthetic application of 6-hydroxytryptamine in generating unnatural kratom opioid analogs.

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Analytical Workflows: Isolation and LC-MS/MS Quantification

To accurately track the conversion of 6-HT in complex biological matrices (such as plant extracts or in vitro enzymatic assays), high-resolution LC-MS/MS is required. 6-HT must be chromatographically separated from its positional isomers, such as 5-HT and 4-hydroxytryptamine, which share the same precursor mass[4].

Protocol 2: LC-MS/MS Quantification of 6-HT in Enzymatic Assays

- Step 1: Quenching & Extraction. Terminate the 10 mL enzymatic reaction (containing 20 mM Tris-HCl pH 7.5, 1 mM NADPH, and 6-HT)[5] by adding an equal volume of ice-cold LC-MS grade methanol spiked with 50 ng/mL 6-HT-d_4 (internal standard).
    - Causality: Methanol instantly denatures and precipitates the enzymes, halting the reaction at a precise timepoint. The deuterated internal standard creates a self-validating system that corrects for matrix suppression and extraction losses.
- Step 2: Centrifugation. Centrifuge the homogenate at 14,000 × g for 15 minutes at 4°C. Filter the supernatant through a 0.22 µm PTFE syringe filter to remove particulate matter that could foul the LC column.
- Step 3: Chromatographic Separation. Inject 5 µL onto a sub-2 µm C18 reversed-phase column (e.g., 2.1 × 100 mm, 1.7 µm). Utilize a gradient elution of Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid).
    - Causality: Formic acid acts as an ion-pairing agent, maintaining the tryptamine amine in a protonated state. This prevents secondary interactions with free silanols on the stationary phase, ensuring sharp peak symmetry and optimal ionization efficiency.
- Step 4: Mass Spectrometry. Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) mode. Monitor the precursor-to-product ion transition for 6-HT (m/z 177.10 → 160.08)[4].

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- Causality: The loss of NH_3 (17 Da) is the dominant and highly specific fragmentation pathway for hydroxylated tryptamines, ensuring a high signal-to-noise ratio and definitive structural confirmation[4].

Conclusion

6-Hydroxytryptamine hydrochloride is far more than a simple structural analog of serotonin. Its unique physicochemical properties ($C_{10}H_{12}N_2O \cdot HCl$, MW: 212.68 g/mol) and regiochemistry make it a powerful tool for interrogating the plasticity of alkaloid biosynthetic pathways. By employing rigorous synthetic stabilization techniques and high-resolution analytical workflows, researchers can leverage 6-HT to pioneer the development of next-generation therapeutics.

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